

# Safeguarding Your Research: A Guide to Handling Propylcyclohexane

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## Compound of Interest

Compound Name: Propylcyclohexane

Cat. No.: B167486

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For researchers and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for the use of **Propylcyclohexane**, a flammable liquid requiring careful management in the laboratory. Adherence to these procedures is critical for minimizing risks and ensuring a safe research environment.

## Essential Safety Information

**Propylcyclohexane** is a flammable liquid and vapor that may be fatal if swallowed and enters airways.<sup>[1]</sup> It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety data for **Propylcyclohexane**. This information is critical for assessing risks and planning experimental and disposal procedures.

Property	Value	Source
CAS Number	1678-92-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>18</sub>	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	126.24 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
Appearance	Clear, colorless liquid	<a href="#">[2]</a>
Boiling Point	155 °C (lit.)	<a href="#">[2]</a>
Melting Point	-95 °C	<a href="#">[2]</a>
Flash Point	35 °C (95 °F) - closed cup	
Density	0.793 g/mL at 25 °C (lit.)	<a href="#">[2]</a>
Vapor Pressure	8.7 mmHg (37.7 °C)	
Autoignition Temperature	248 °C (478 °F)	<a href="#">[2]</a>
GHS Classification	Flammable Liquid, Category 3	<a href="#">[5]</a>

## Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **Propylcyclohexane**, the following personal protective equipment is mandatory.

## Recommended PPE for Handling Propylcyclohexane

Equipment	Specification	Rationale
Eye Protection	Safety goggles or a face shield.	Protects against splashes that could cause eye irritation. <a href="#">[1]</a>
Hand Protection	Impervious gloves.	Prevents skin contact and potential irritation. <a href="#">[1]</a>
Respiratory Protection	Half or full facepiece respirator with appropriate cartridges, or a self-contained breathing apparatus (SCBA).	Required when ventilation is inadequate or for spill response to prevent inhalation of vapors. <a href="#">[1]</a>
Body Protection	Impervious protective clothing and boots.	Minimizes skin exposure. <a href="#">[1]</a>

## Operational Plan for Handling Propylcyclohexane

A systematic approach to handling **Propylcyclohexane** is essential to ensure safety. The following step-by-step plan should be followed.

### Pre-Operational Checks

- **Verify Ventilation:** Ensure the work area is well-ventilated, preferably within a chemical fume hood.[\[1\]](#)
- **Inspect PPE:** Check all personal protective equipment for integrity and proper fit.
- **Locate Safety Equipment:** Confirm the location and functionality of the nearest safety shower and eye bath.[\[1\]](#)
- **Prepare for Spills:** Have an appropriate spill kit with absorbent materials readily available.

### Handling Procedure

- **Grounding:** Take measures to prevent the buildup of electrostatic charge. Use explosion-proof equipment.[\[1\]](#)
- **Dispensing:** Use a closed system where possible to minimize vapor generation.[\[1\]](#)

- Avoid Inhalation and Contact: Do not breathe vapors or mist. Avoid contact with skin, eyes, and clothing.<sup>[1]</sup>
- No Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.<sup>[1]</sup>

## Post-Handling

- Secure Container: Tightly close the **Propylcyclohexane** container.<sup>[1]</sup>
- Clean Work Area: Decontaminate the work surface.
- Wash Hands: Thoroughly wash hands and face after handling.<sup>[1]</sup>
- Store Properly: Store the container in a cool, dark, and well-ventilated place, away from incompatible materials such as oxidizing agents.<sup>[1]</sup>

## Disposal Plan for Propylcyclohexane

Proper disposal of **Propylcyclohexane** and its waste is crucial to protect the environment and comply with regulations.

## Waste Collection and Storage

- Segregate Waste: Collect all waste containing **Propylcyclohexane**, including unused product and contaminated materials (e.g., absorbent pads, gloves), in a designated, properly labeled, and sealed container.
- Labeling: Clearly label the waste container with "**Propylcyclohexane** Waste" and all relevant hazard symbols (flammable).
- Storage: Store the waste container in a designated, well-ventilated area for flammable liquid waste, away from ignition sources.

## Disposal Procedure

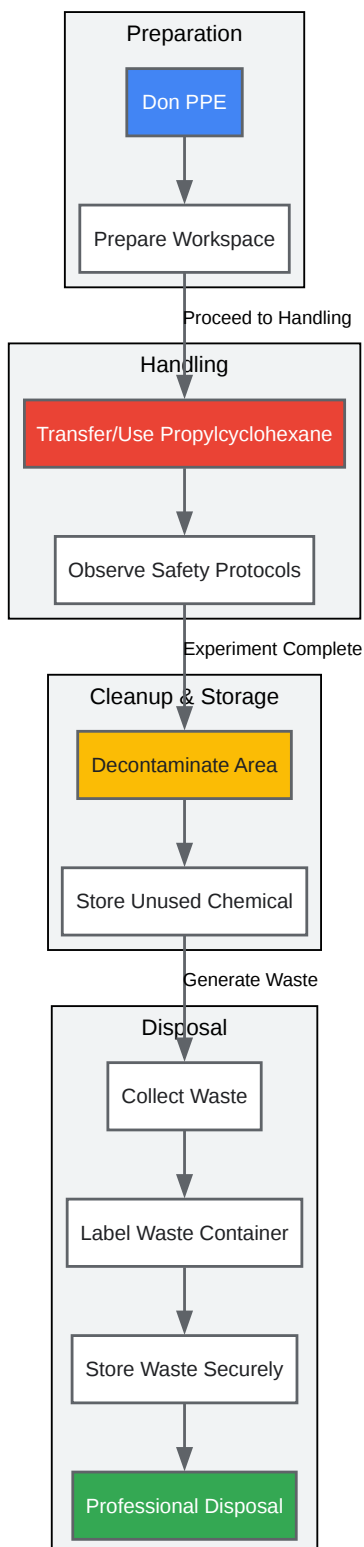
- Professional Disposal: Arrange for the collection and disposal of the chemical waste through a licensed and approved waste disposal company.<sup>[6]</sup>

- Provide Information: Furnish the waste disposal company with the Safety Data Sheet (SDS) for **Propylcyclohexane** to ensure they have all the necessary information for safe handling and disposal.<sup>[6]</sup>
- Regulatory Compliance: Observe all federal, state, and local regulations when disposing of the substance.<sup>[1]</sup> Do not dispose of this chemical into drains or the environment.<sup>[6]</sup>

## Experimental Workflow and Safety

The following diagram illustrates the logical flow of operations when working with **Propylcyclohexane**, emphasizing the integration of safety measures at each stage.

## Propylcyclohexane Handling and Disposal Workflow

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Caption: Workflow for safe handling and disposal of **Propylcyclohexane**.

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